

# Nonadecanoate Metabolism in Mammalian Systems: A Technical Guide

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## Compound of Interest

Compound Name: **Nonadecanoate**

Cat. No.: **B1228766**

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## Introduction

Nonadecanoic acid (C19:0), a long-chain saturated fatty acid with an odd number of carbon atoms, is a rare lipid in mammalian systems, typically found in low concentrations.<sup>[1][2][3][4][5]</sup> Despite its low abundance, its role as an internal standard in lipidomics has made its accurate quantification and understanding of its metabolic fate crucial. This technical guide provides a comprehensive overview of the current knowledge on **nonadecanoate** metabolism in mammalian systems, including its breakdown, potential synthesis, and the experimental methods used for its study.

## Metabolic Pathways of Nonadecanoate

As an odd-chain fatty acid, **nonadecanoate** undergoes degradation through several established pathways for fatty acid catabolism: beta-oxidation, alpha-oxidation, and omega-oxidation.

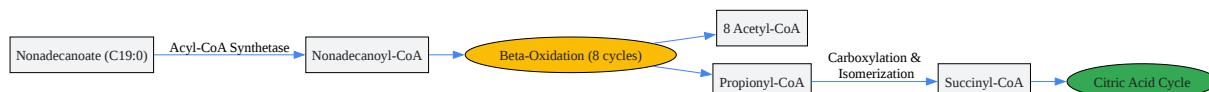
## Beta-Oxidation of Nonadecanoate

The primary pathway for the degradation of straight-chain fatty acids is beta-oxidation, which occurs in both mitochondria and peroxisomes.<sup>[6][7]</sup> For odd-chain fatty acids like **nonadecanoate**, the final round of beta-oxidation yields a molecule of acetyl-CoA (C2) and a molecule of propionyl-CoA (C3).<sup>[8][9]</sup>

The overall process can be summarized as follows:

- Activation: Nonadecanoic acid is first activated to nonadecanoyl-CoA in the cytoplasm.
- Transport: Nonadecanoyl-CoA is then transported into the mitochondrial matrix.
- Cyclic Degradation: A series of enzymatic reactions, including oxidation, hydration, oxidation, and thiolysis, sequentially removes two-carbon units in the form of acetyl-CoA.
- Final Products: After eight cycles of beta-oxidation, the final three-carbon remnant is propionyl-CoA.

Propionyl-CoA is then carboxylated to methylmalonyl-CoA, which is subsequently converted to succinyl-CoA, an intermediate of the citric acid cycle.<sup>[9]</sup> This anaplerotic role of odd-chain fatty acid metabolism can contribute to replenishing citric acid cycle intermediates.<sup>[10]</sup>



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### Beta-oxidation of nonadecanoate.

## Alpha-Oxidation

Alpha-oxidation is a metabolic pathway that involves the removal of a single carbon atom from the carboxyl end of a fatty acid.<sup>[9][11][12]</sup> This process is particularly important for branched-chain fatty acids but can also occur for straight-chain fatty acids.<sup>[6]</sup> In the context of **nonadecanoate**, alpha-oxidation would convert it to octadecanoic acid (stearic acid, C18:0), an even-chain fatty acid that can then be completely degraded through beta-oxidation to acetyl-CoA. This pathway is primarily located in peroxisomes.<sup>[6][11]</sup>



Biological Sample  
(Tissue, Plasma, Cells)

Lipid Extraction

Derivatization  
(e.g., FAMEs)

GC-MS Analysis

Data Analysis

Quantification of  
Nonadecanoate

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## References

- 1. A Review of Odd-Chain Fatty Acid Metabolism and the Role of Pentadecanoic Acid (C15:0) and Heptadecanoic Acid (C17:0) in Health and Disease - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Nonadecanoic Acid | C19H38O2 | CID 12591 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. selleckchem.com [selleckchem.com]
- 5. Nonadecylic acid - Wikipedia [en.wikipedia.org]
- 6. Biochemistry, Fatty Acid Oxidation - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. bio.libretexts.org [bio.libretexts.org]
- 8. ec-undp-electoralassistance.org [ec-undp-electoralassistance.org]
- 9. Odd-chain fatty acid - Wikipedia [en.wikipedia.org]
- 10. Pentadecanoic and Heptadecanoic Acids: Multifaceted Odd-Chain Fatty Acids - PMC [pmc.ncbi.nlm.nih.gov]
- 11. byjus.com [byjus.com]
- 12. biochemden.com [biochemden.com]
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